

A Comparative Performance Analysis of N,N'-dinitrourea and Other Energetic Plasticizers

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Compound of Interest

Compound Name: Urea, N,N'-dinitro-

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In the ever-evolving field of energetic materials, the quest for novel compounds with superior performance and enhanced safety characteristics is paramount. N,N'-dinitrourea (DNU), a high-density energetic compound, has garnered significant interest as a potential plasticizer in explosive and propellant formulations. This guide provides an objective comparison of the performance of DNU against other commonly used energetic plasticizers, supported by experimental data, to aid researchers in their material selection and development endeavors.

Performance Characteristics: A Quantitative Comparison

The efficacy of an energetic plasticizer is determined by a combination of key performance parameters. The following table summarizes the critical properties of N,N'-dinitrourea in comparison to other well-established energetic plasticizers.

Property	N,N'-dinitrourea (DNU)	Nitroglycerine (NG)	1,2,4-Butanetriol Trinitrate (BTTN)	Diethylene Glycol Dinitrate (DEGDN)	Triethylene Glycol Dinitrate (TEGDN)
Chemical Formula	CH ₂ N ₄ O ₅	C ₃ H ₅ N ₃ O ₉	C ₄ H ₇ N ₃ O ₉	C ₄ H ₈ N ₂ O ₇	C ₆ H ₁₂ N ₂ O ₈
Molecular Weight (g/mol)	150.06	227.09	241.12	196.12	240.17
Density (g/cm ³)	1.98 - 2.067[1]	1.59[1]	1.52[2]	1.38[3]	1.33[1][4]
Oxygen Balance (%)	+21.33	+3.5[5]	-16.6[2]	-49.0	-66.7[1]
Detonation Velocity (m/s)	~8300 (calculated)	7700	~7700	6900	6700
Detonation Pressure (GPa)	~32 (calculated)	25.7	~25	-	-
Decomposition Temp. (°C)	~147 (onset)	50-60[6]	~230 (5 sec explosion)[2]	~197 (decomposes)[3]	228[7]
Impact Sensitivity (BAM)	4 J	0.2 J	1 Nm[2]	Moderate	Low
Friction Sensitivity (BAM)	36 N	0.2 N	Moderate	Low	Low

Experimental Protocols

The data presented in this guide is derived from standardized experimental methodologies. Below are detailed protocols for the key characterization techniques cited.

Thermal Analysis: Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Objective: To determine the thermal stability and decomposition characteristics of the energetic plasticizers.

1. Thermogravimetric Analysis (TGA)

- Instrument: A calibrated thermogravimetric analyzer.
- Sample Preparation: A small sample (typically 2-5 mg) of the energetic material is placed in an open sample pan (e.g., aluminum or platinum).[\[8\]](#)[\[9\]](#)
- Procedure:
 - The sample pan is placed in the TGA furnace.
 - An inert atmosphere (e.g., nitrogen) is established at a constant flow rate (e.g., 20-50 mL/min).[\[8\]](#)
 - The sample is heated at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., ambient to 400 °C).[\[8\]](#)
 - The mass of the sample is continuously monitored and recorded as a function of temperature.
- Data Analysis: The resulting TGA curve (mass vs. temperature) is analyzed to determine the onset of decomposition and the temperature at which significant mass loss occurs.

2. Differential Scanning Calorimetry (DSC)

- Instrument: A calibrated differential scanning calorimeter.
- Sample Preparation: A small sample (typically 1-5 mg) of the energetic material is hermetically sealed in an aluminum pan.[\[10\]](#)[\[11\]](#)
- Procedure:

- The sealed sample pan and an empty reference pan are placed in the DSC cell.[\[11\]](#)
- An inert atmosphere (e.g., nitrogen) is maintained at a constant flow rate.
- The sample and reference are heated at a constant rate (e.g., 10 °C/min) over a specified temperature range.[\[11\]](#)
- The differential heat flow between the sample and the reference is recorded as a function of temperature.
- Data Analysis: The DSC thermogram is analyzed to identify exothermic and endothermic events, such as melting and decomposition. The onset temperature and the peak temperature of the decomposition exotherm are key indicators of thermal stability.

Sensitivity Testing: BAM Impact and Friction Tests

Objective: To assess the sensitivity of the energetic plasticizers to mechanical stimuli (impact and friction).

1. BAM Impact Test

- Apparatus: A standard BAM fallhammer apparatus.[\[12\]](#)[\[13\]](#)
- Sample Preparation: A small, measured amount of the substance (typically around 40 mm³) is placed in the test device.
- Procedure:
 - The sample is subjected to the impact of a falling weight from a specified height.[\[12\]](#)
 - The test is repeated multiple times at various drop heights.
 - The outcome (explosion or no explosion) is recorded for each trial.
- Data Analysis: The results are statistically analyzed (e.g., using the Bruceton method) to determine the 50% probability of initiation, expressed as the impact energy in Joules (J). A lower value indicates higher sensitivity.

2. BAM Friction Test

- Apparatus: A standard BAM friction apparatus.[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Sample Preparation: A small amount of the substance is spread on a porcelain plate.[\[14\]](#)[\[17\]](#)
- Procedure:
 - A porcelain pin is pressed onto the sample with a specific load.[\[14\]](#)[\[17\]](#)
 - The porcelain plate is moved back and forth under the pin.[\[14\]](#)[\[17\]](#)
 - The test is conducted with varying loads.
 - The outcome (e.g., crackling, report, or flame) is observed.
- Data Analysis: The lowest load at which an event occurs is determined. A lower value in Newtons (N) indicates higher friction sensitivity.

Mandatory Visualizations

Synthesis of N,N'-dinitrourea (DNU)

The synthesis of N,N'-dinitrourea typically involves the nitration of urea using a mixed acid nitrating agent.

Synthesis pathway of N,N'-dinitrourea.

Decomposition Pathway of N,N'-dinitrourea (DNU)

The thermal decomposition of N,N'-dinitrourea is a complex process that can proceed through several pathways, often initiated by the cleavage of the N-NO₂ bond.

Simplified decomposition pathway of DNU.

Experimental Workflow for Performance Characterization

A logical workflow is followed to comprehensively characterize the performance of energetic plasticizers.

Workflow for energetic plasticizer characterization.

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- To cite this document: BenchChem. [A Comparative Performance Analysis of N,N'-dinitrourea and Other Energetic Plasticizers]. BenchChem, [2025]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b171865#performance-comparison-between-n-n-dinitrourea-and-other-energetic-plasticizers>]

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